

# Solubility Data and Solution Preparation

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**Compound Focus: BVT-14225**

Cat. No.: S522386

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The table below summarizes the key physicochemical and solubility data for **BVT-14225** from multiple supplier specifications and scientific analyses [1] [2] [3].

Property	Value / Condition	Notes / Source
Molecular Formula	$C_{16}H_{20}ClN_3O_3S_2$	[1] [2] [4]
Molecular Weight	401.93 g/mol	[1] [2] [5]
Solubility in DMSO	$\geq 100$ mg/mL ( $\geq 248.80$ mM)	Hygroscopic; use newly opened DMSO [2] [3].
	$\sim 27$ mg/mL ( $\sim 67.18$ mM)	Alternative supplier data point [1].
Solubility in PBS	Not directly reported	See "In Vivo Formulation" for PBS-containing mixtures.
Storage	$-20^{\circ}C$ (powder); $-80^{\circ}C$ (in solvent)	Stock solutions are stable for 6 months to 2 years at $-80^{\circ}C$ [2] [3] [4].

## Application Notes & Experimental Protocols

## Stock Solution Preparation (in DMSO)

- **Calculation:** Determine the mass of **BVT-14225** needed for your desired concentration. For example, to make a 10 mM stock solution, dissolve 4.02 mg of the compound in 1 mL of DMSO to achieve a concentration of 10  $\mu\text{mol/mL}$  [2] [3].
- **Solubilization:** Gently vortex the mixture until the solid is fully dissolved. If necessary, brief sonication can be used to aid dissolution [5].
- **Aliquoting and Storage:** Immediately aliquot the prepared stock solution into small, single-use vials to minimize freeze-thaw cycles. Store the aliquots at  $-80^{\circ}\text{C}$  for long-term stability (up to 2 years) [2] [3].

## Preparation of Working Solutions for In Vivo Studies

The following protocols, adapted from supplier recommendations, use sequential addition of solvents to create clear solutions suitable for in vivo research [2] [3]. **These formulations are for research purposes only.**

**Formulation 1: Aqueous Solution with Surfactant** This method yields a solution of  $\geq 2.5$  mg/mL (6.22 mM) [2] [3].

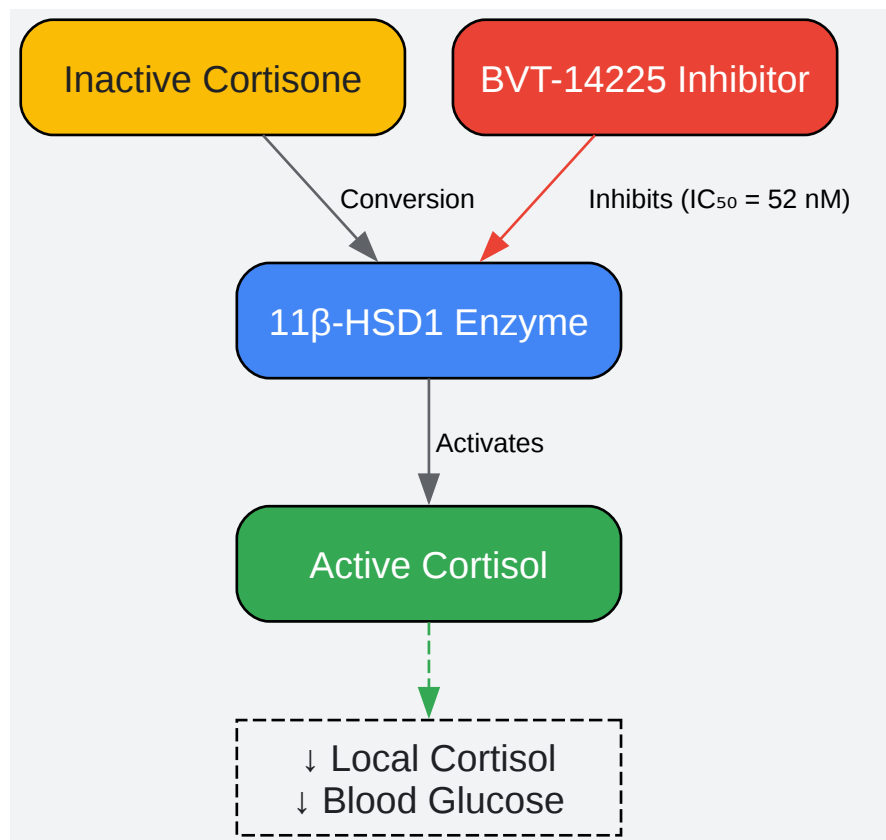
- Prepare a saline solution (0.9% sodium chloride in ddH<sub>2</sub>O).
- In a vial, add 100  $\mu\text{L}$  of a 25 mg/mL DMSO stock solution of **BVT-14225**.
- Add 400  $\mu\text{L}$  of **PEG300** to the vial and mix evenly.
- Add 50  $\mu\text{L}$  of **Tween-80** and mix evenly.
- Finally, add 450  $\mu\text{L}$  of the prepared **saline** to adjust the volume to 1 mL. The final solution should be clear.

**Formulation 2: Cyclodextrin-Based Aqueous Solution** This method yields a solution of  $\geq 2.5$  mg/mL (6.22 mM) [2] [3].

- Prepare a 20% SBE- $\beta$ -CD solution in saline. Dissolve 2 g of SBE- $\beta$ -CD in 10 mL of saline and ensure it is clear. This solution can be stored at  $4^{\circ}\text{C}$  for one week.
- In a vial, add 100  $\mu\text{L}$  of a 25 mg/mL DMSO stock solution of **BVT-14225**.
- Add 900  $\mu\text{L}$  of the **20% SBE- $\beta$ -CD in saline** solution and mix evenly.

## Biological Context & Mechanism of Action

**BVT-14225** is characterized as a potent and selective inhibitor of **11 $\beta$ -Hydroxysteroid dehydrogenase type 1 (11 $\beta$ -HSD1)**, with a reported half-maximal inhibitory concentration (IC<sub>50</sub>) of 52 nM [1] [6] [2]. This enzyme is responsible for the conversion of inactive cortisone to active cortisol within local tissues. As illustrated below, by inhibiting 11 $\beta$ -HSD1, **BVT-14225** reduces local cortisol levels, which is a mechanism being investigated for its potential to improve metabolic parameters in conditions like type 2 diabetes and obesity [2] [3].



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The cellular efficacy of **BVT-14225** has been demonstrated in models such as HEK293 cells expressing human 11 $\beta$ -HSD1, where it inhibited the conversion of cortisone to cortisol with an IC<sub>50</sub> of 28.4 nM [2].

## Critical Notes for Researchers

- **Solvent Freshness:** Due to the hygroscopic nature of DMSO, always use newly opened or properly sealed containers to prevent water absorption, which can affect the solubility and stability of your stock solutions [2].

- **Solution Stability:** While stock solutions in DMSO are stable when stored at -80°C, working solutions for in vivo studies should be prepared fresh and used immediately on the same day to ensure experimental consistency and compound integrity [2].
- **Research Use Only:** The information and protocols provided are strictly for laboratory research use. All products and data are labeled "Not for human use" [6] [2] [3].

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## References

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